

# Rochelle Salt: A Comprehensive Technical Guide on the Double Salt of Tartaric Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rochelle salt

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**Rochelle salt**, chemically known as potassium sodium tartrate tetrahydrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ), is a double salt of L-(+)-tartaric acid. First prepared around 1675 by apothecary Pierre Seignette in La Rochelle, France, it is also referred to as Seignette's salt.[1][2][3][4][5] Historically, it was recognized for its use as a mild laxative.[1][6][7] However, its unique physical properties, particularly its exceptionally large piezoelectric effect discovered by the Curie brothers, cemented its place in scientific history.[6] This guide provides a detailed technical overview of **Rochelle salt**, focusing on its synthesis, crystal structure, physicochemical properties, and diverse applications relevant to modern research and development.

## Physicochemical and Crystallographic Properties

**Rochelle salt** is a colorless, odorless crystalline solid.[2][8] It is a hydrated salt, containing four molecules of water of crystallization, which are crucial to its crystal structure and properties.[9][10] The compound is highly soluble in water but practically insoluble in ethanol.[1][2] One of its most notable characteristics is its ferroelectric nature, which it exhibits between two Curie points,  $-18^\circ\text{C}$  (255 K) and  $+24^\circ\text{C}$  (297 K).[11][12][13]

Table 1: General Physicochemical Properties of **Rochelle Salt**

Property	Value
IUPAC Name	Sodium potassium L(+)-tartrate tetrahydrate[1][8]
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ [1][2][3][8]
Molar Mass	282.22 g/mol (tetrahydrate)[1]
Appearance	Colorless crystals or white crystalline powder[2][8]
Density	1.79 g/cm <sup>3</sup> [8]
Melting Point	70-80 °C[2]
Decomposition Temp.	220 °C[2]
pH (5% aq. solution)	7.0 - 8.0[2][3]

Table 2: Solubility of **Rochelle Salt** in Water

Temperature (°C)	Solubility (g / 100 mL)
0	26[1][4][8]
26	66[1][4][8]

Table 3: Crystallographic Data

Crystal System	Phase	Temperature Range	Space Group
Orthorhombic	Paraelectric	> 24 °C (297 K)	P2 <sub>1</sub> 2 <sub>1</sub> 2[5][12]
Monoclinic	Ferroelectric	-18 °C to 24 °C (255-297 K)	P2 <sub>1</sub> [5][12]
Orthorhombic	Paraelectric	< -18 °C (255 K)	P2 <sub>1</sub> 2 <sub>1</sub> 2[12]

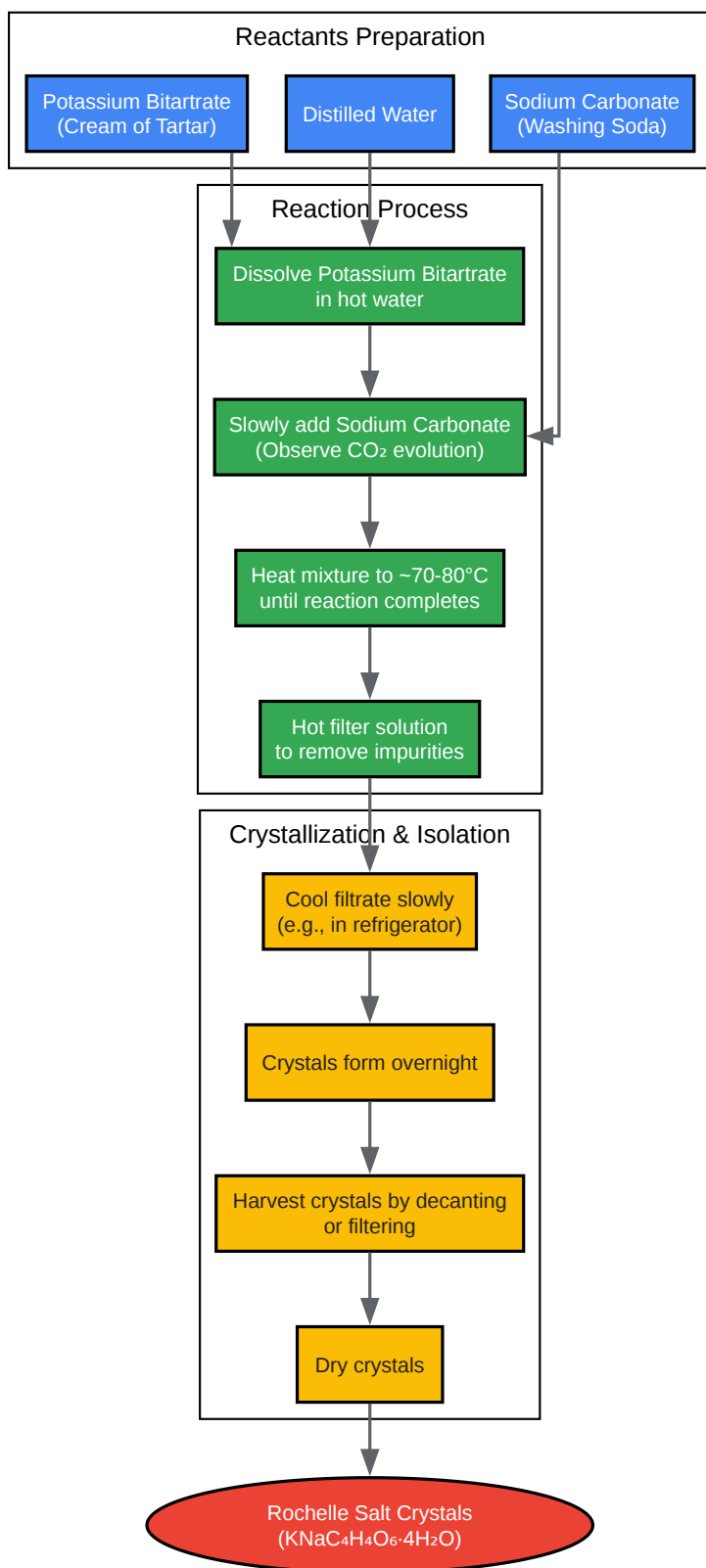
## Synthesis of Rochelle Salt

**Rochelle salt** is synthesized through the neutralization of potassium bitartrate (cream of tartar), which is the acidic potassium salt of tartaric acid, with a sodium base. The most common laboratory and industrial methods use sodium carbonate (washing soda) or sodium hydroxide.

[4][14]

The reaction with sodium carbonate is as follows:  $2 \text{KC}_4\text{H}_5\text{O}_6$  (Potassium Bitartrate) +  $\text{Na}_2\text{CO}_3$  (Sodium Carbonate)  $\rightarrow$   $2 \text{KNaC}_4\text{H}_4\text{O}_6$  (**Rochelle Salt**) +  $\text{H}_2\text{O}$  +  $\text{CO}_2$  [14]

The synthesis workflow involves dissolving potassium bitartrate in hot water, followed by the slow addition of sodium carbonate until the effervescence of  $\text{CO}_2$  ceases. The resulting solution is then filtered to remove impurities and cooled to allow for crystallization.



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Figure 1: Synthesis workflow for **Rochelle salt**.

## Experimental Protocols

This protocol describes a standard method for synthesizing **Rochelle salt** from common laboratory reagents.

- Materials and Equipment:
  - Potassium bitartrate (Cream of Tartar,  $\text{KC}_4\text{H}_5\text{O}_6$ )
  - Anhydrous sodium carbonate (Washing Soda,  $\text{Na}_2\text{CO}_3$ )
  - Distilled water
  - Beakers (e.g., 600 mL and 250 mL)
  - Heat source (hot plate or alcohol burner)
  - Glass stirring rod
  - Funnel and filter paper (or coffee filter)
  - Analytical balance
- Procedure:
  - Prepare Reactant Solution: In a 600 mL beaker, prepare a slurry by dissolving 80-88 grams of potassium bitartrate in approximately 100-110 mL of distilled water.[\[8\]](#)[\[14\]](#)
  - Heating: Gently heat the mixture to a near-boiling temperature (70-80°C) while stirring continuously to dissolve as much of the solid as possible.[\[14\]](#)[\[15\]](#)
  - Neutralization: Slowly add sodium carbonate in small portions (approximately 28 grams total for 88g of cream of tartar) to the hot solution.[\[14\]](#) Each addition will cause fizzing ( $\text{CO}_2$  release). Continue adding until the effervescence ceases, indicating the reaction is complete and the solution is neutralized (pH 7-8).[\[2\]](#)[\[16\]](#)
  - Hot Filtration: Quickly filter the hot solution through a pre-heated funnel lined with filter paper into a clean 250 mL beaker. This removes any unreacted starting material or

impurities.[16][17] If crystals form on the filter paper, the solution can be gently reheated.  
[17]

- Crystallization: Cover the beaker and allow the solution to cool slowly to room temperature. For better crystal formation, place the beaker in a refrigerator.[17] Crystals will precipitate from the solution as it cools.
- Isolation and Drying: Carefully decant the remaining solution. Transfer the collected crystals onto a clean filter paper and allow them to air dry.[17]
- Single-Crystal X-ray Diffraction (XRD): This is the definitive method for determining the precise crystal structure, including unit cell dimensions, space group, and atomic positions. [6] Data collection is often performed at various temperatures to characterize the paraelectric and ferroelectric phases.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis is used to identify the functional groups present in the molecule, such as O-H stretching from water and hydroxyl groups, C-H stretching, and C=O stretching from the carboxylate groups, confirming the chemical structure.[18]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability of the salt, including the temperatures at which dehydration and decomposition occur.[18] DSC can also be used to detect the phase transitions at the Curie points.

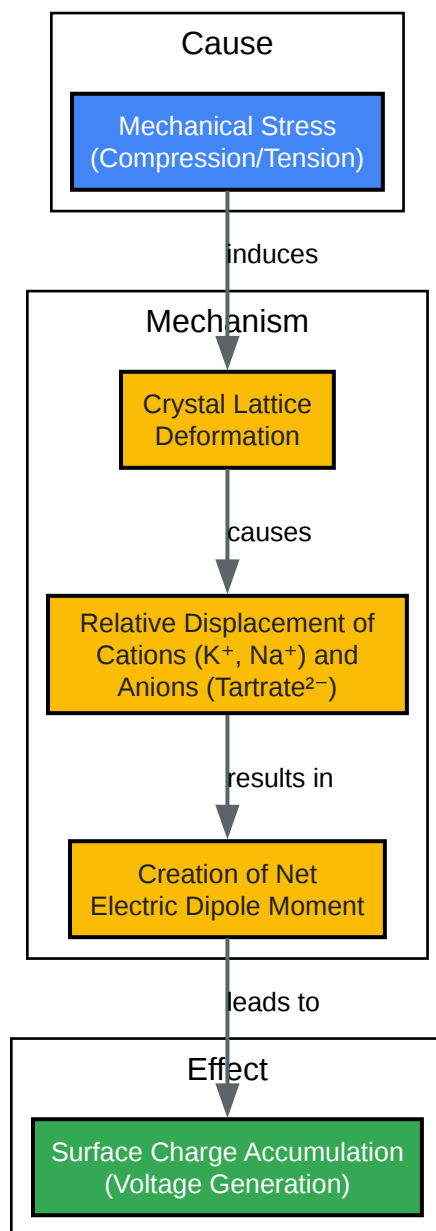
## Crystal Structure and the Piezoelectric Effect

The remarkable properties of **Rochelle salt** are a direct result of its crystal structure. The tartrate molecule is asymmetric and binds to the potassium and sodium ions both directly and through a complex network of hydrogen bonds with the four water molecules.[9][10][19] This intricate, non-centrosymmetric arrangement is a prerequisite for piezoelectricity.[3]

*Figure 2: Structure of the tartrate dianion ( $C_4H_4O_6^{2-}$ ).*

Piezoelectricity is the generation of an electric charge in response to applied mechanical stress.[20][21] Conversely, when an electric field is applied, the crystal undergoes mechanical deformation. In **Rochelle salt**, applying stress deforms the crystal lattice, shifting the relative

positions of the positive ( $K^+$ ,  $Na^+$ ) and negative (tartrate) ions and the polar water molecules. This displacement of charge centers creates an electric dipole moment, resulting in a measurable voltage across the crystal faces. The effect is most pronounced along the 'a' crystallographic axis.



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Figure 3: Logical flow of the direct piezoelectric effect.

## Applications in Research and Drug Development

While its use in transducers has been largely superseded by more stable synthetic materials, **Rochelle salt** remains relevant in several scientific and industrial fields.

- **Pharmaceutical and Medicinal Use:** **Rochelle salt** has a long history of use as a saline laxative and a mild diuretic.[\[1\]](#)[\[6\]](#)[\[7\]](#) In drug development, it is sometimes used in formulations and as a component of buffers.
- **Organic Synthesis:** In aqueous workups of chemical reactions, particularly those using aluminum-based hydride reagents, a saturated solution of **Rochelle salt** is effectively used to break up emulsions and chelate aluminum salts, facilitating product isolation.[\[1\]](#)[\[5\]](#)
- **Biochemical Reagents:** It is a critical ingredient in two classic biochemical reagents:
  - **Fehling's Solution:** Used for the detection of reducing sugars. The tartrate ions chelate  $\text{Cu}^{2+}$  ions, keeping them in solution under alkaline conditions.[\[1\]](#)[\[2\]](#)[\[5\]](#)
  - **Biuret Reagent:** Used for the quantification of protein concentration. Here too, it maintains the solubility of cupric ions at an alkaline pH.[\[1\]](#)[\[5\]](#)
- **Protein Crystallography:** **Rochelle salt** is widely used as a precipitant in protein crystallization experiments, helping to induce the formation of high-quality protein crystals for X-ray diffraction studies.[\[1\]](#)[\[5\]](#)
- **Advanced Materials:** There is renewed interest in **Rochelle salt** for creating novel composite materials. By growing the crystals within 3D-printed polymer matrices, researchers have developed biodegradable, recyclable, and smart materials with combined mechanical robustness and piezoelectric sensing capabilities, suitable for applications in structural health monitoring and protective equipment.[\[1\]](#)[\[13\]](#)

## Conclusion

**Rochelle salt** is more than a historical curiosity; it is a model system for understanding ferroelectricity and a versatile compound with continuing relevance. Its status as a double salt of the naturally derived tartaric acid makes it an accessible and low-cost material. For researchers, scientists, and drug development professionals, **Rochelle salt** offers a unique combination of properties, from its utility in classic biochemical assays and organic synthesis to its potential in the development of next-generation sustainable and smart materials. A thorough



understanding of its synthesis, structure, and properties is key to leveraging its full potential in modern scientific applications.

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- To cite this document: BenchChem. [Rochelle Salt: A Comprehensive Technical Guide on the Double Salt of Tartaric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598908#rochelle-salt-as-a-double-salt-of-tartaric-acid]

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